

Application Notes and Protocols for 2-Amino-3-fluoroisonicotinic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-3-fluoroisonicotinic acid

Cat. No.: B3011297

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and laboratory protocols for the handling and use of **2-Amino-3-fluoroisonicotinic acid**, a novel fluorinated pyridine derivative with potential applications in pharmaceutical and biological research. Due to the limited availability of specific data for this compound, the following information is based on the known properties of structurally similar molecules. Researchers should validate these protocols for their specific experimental setups.

Compound Information

2-Amino-3-fluoroisonicotinic acid is a heterocyclic organic compound. The presence of a carboxylic acid group, an amino group, and a fluorine atom on the pyridine ring suggests its potential as a bioactive molecule, possibly acting as an enzyme inhibitor or a receptor ligand. Its structural features indicate it is likely a solid at room temperature.

Table 1: Physicochemical Properties of **2-Amino-3-fluoroisonicotinic Acid**

Property	Value	Source
Molecular Formula	C ₆ H ₅ FN ₂ O ₂	Calculated
Molecular Weight	156.12 g/mol	Calculated
Appearance	White to off-white solid	Assumed
Purity	>95%	Recommended
Solubility	Soluble in DMSO and methanol	Assumed
Storage	Store at -20°C, desiccated	[1] [2]

Safety and Handling

Warning: This compound may be harmful if inhaled, swallowed, or absorbed through the skin.

[\[1\]](#) It may cause irritation to the skin, eyes, and respiratory tract.[\[3\]](#)[\[4\]](#)

Personal Protective Equipment (PPE):

- Respiratory Protection: For handling powder, a NIOSH-approved respirator (e.g., N95) is recommended.[\[1\]](#)
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile).[\[1\]](#)
- Eye Protection: Safety glasses with side shields or goggles are mandatory.[\[1\]](#)[\[4\]](#)
- Skin and Body Protection: A lab coat should be worn.[\[1\]](#)

Handling Procedures:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#)

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[2][4]
- Skin Contact: Immediately wash the affected area with soap and plenty of water.[2][4]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek medical attention.[2]

Spill and Disposal:

- Small Spills: Sweep up the solid, place it in a sealed container for disposal.[1]
- Large Spills: Contain the spill and collect the material for disposal. Prevent entry into drains. [2]
- Disposal: Dispose of in accordance with local, state, and federal regulations.[4]

Experimental Protocols

Protocol 1: Preparation of Stock Solutions

- Objective: To prepare a high-concentration stock solution for use in various assays.
- Materials:
 - **2-Amino-3-fluoroisonicotinic acid** powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Vortex mixer
 - Calibrated micropipettes
 - Sterile microcentrifuge tubes
- Procedure:

1. Equilibrate the vial of **2-Amino-3-fluoroisonicotinic acid** to room temperature before opening.
2. Weigh the desired amount of the compound in a sterile microcentrifuge tube.
3. Add the calculated volume of DMSO to achieve the desired concentration (e.g., 10 mM).
4. Vortex the tube until the solid is completely dissolved. Gentle warming in a water bath (37°C) may be required.
5. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
6. Store the stock solution at -20°C.

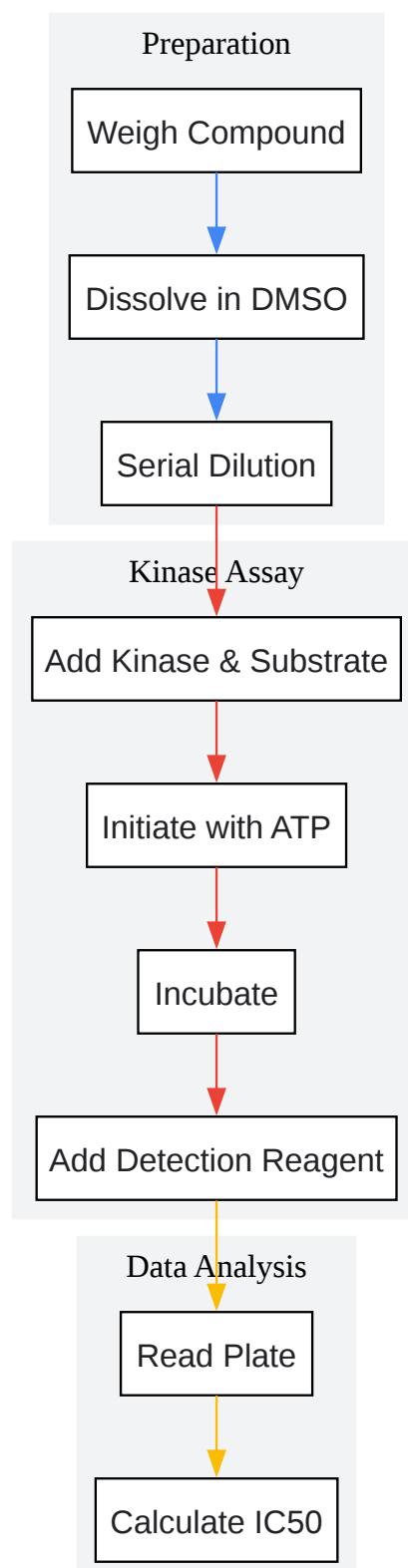
Protocol 2: In Vitro Kinase Inhibition Assay (Hypothetical)

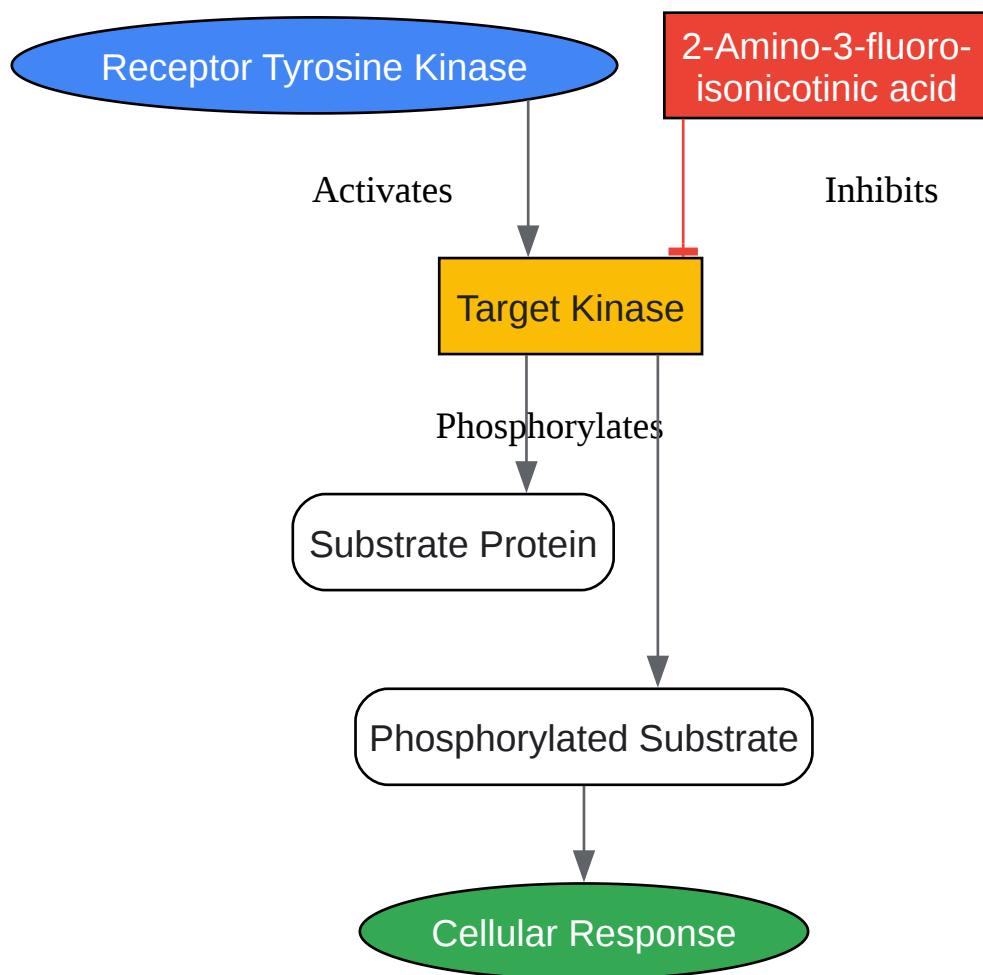
This protocol describes a hypothetical assay to screen **2-Amino-3-fluoroisonicotinic acid** for its ability to inhibit a protein kinase.

- Objective: To determine the half-maximal inhibitory concentration (IC_{50}) of **2-Amino-3-fluoroisonicotinic acid** against a target kinase.
- Materials:
 - 10 mM stock solution of **2-Amino-3-fluoroisonicotinic acid** in DMSO
 - Recombinant target kinase
 - Kinase substrate (e.g., a peptide)
 - ATP (Adenosine triphosphate)
 - Kinase assay buffer
 - Kinase detection reagent (e.g., ADP-Glo™ Kinase Assay)
 - 384-well plates
 - Plate reader

- Procedure:
 1. Prepare a serial dilution of the **2-Amino-3-fluoroisonicotinic acid** stock solution in the kinase assay buffer.
 2. Add the diluted compound to the wells of a 384-well plate.
 3. Add the target kinase and its substrate to the wells.
 4. Initiate the kinase reaction by adding ATP.
 5. Incubate the plate at the optimal temperature for the kinase (e.g., 30°C) for a specified time (e.g., 60 minutes).
 6. Stop the reaction and add the kinase detection reagent according to the manufacturer's instructions.
 7. Measure the luminescence or fluorescence signal using a plate reader.
 8. Calculate the percent inhibition for each compound concentration and determine the IC₅₀ value by fitting the data to a dose-response curve.

Diagrams





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